

# cis-1,2-Dichlorocyclohexane physical and chemical properties

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Compound of Interest

Compound Name: cis-1,2-Dichlorocyclohexane

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# An In-depth Technical Guide to cis-1,2-Dichlorocyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and stereochemical properties of **cis-1,2-dichlorocyclohexane**. It is intended to be a valuable resource for researchers and professionals in organic chemistry, materials science, and drug development who may utilize this compound as a key intermediate or model system.

## **Core Physical and Chemical Properties**

**cis-1,2-Dichlorocyclohexane** is a cyclic organic compound that presents as a colorless to pale yellow liquid at room temperature.[1] Its non-polar nature renders it sparingly soluble in water but highly soluble in common organic solvents.[1] The cis configuration of the two chlorine atoms on the same side of the cyclohexane ring significantly influences its physical and chemical behavior, particularly its reactivity and conformational preferences.[1][2]

### **Quantitative Physical Data**

The following table summarizes the key physical properties of **cis-1,2-dichlorocyclohexane**.



Property	Value	Units	Reference(s)
CAS Number	10498-35-8	N/A	[3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> Cl <sub>2</sub>	N/A	[4][5][6]
Molecular Weight	153.05	g/mol	[1][3][4][5][6]
Density	1.14	g/cm³	[7][8]
Boiling Point	206.9 (at 760 mmHg)	°C	[7]
105-110 (at 33 mmHg)	°C	[9][10]	
Melting Point	-1.5	°C	[7]
Flash Point	66.1	°C	[7]
Refractive Index (n_D <sup>25</sup> )	1.4977	N/A	[9][10]
Vapor Pressure	0.333	mmHg at 25°C	[7]

# **Spectroscopic Data**

Spectroscopic analysis is crucial for the identification and characterization of **cis-1,2-dichlorocyclohexane**. Key spectral features are summarized below.



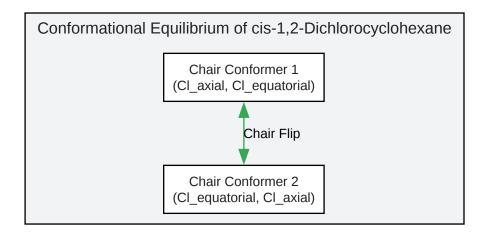
Technique	Key Features	Reference(s)
<sup>13</sup> C NMR	Due to its plane of symmetry, the cis isomer exhibits three distinct carbon signals.	[5][11]
Mass Spectrometry (GC-MS)	The molecular ion peak (M+) will be observed, with a characteristic isotopic pattern (M, M+2, M+4) confirming the presence of two chlorine atoms.	[5][12]
Infrared (IR) Spectroscopy	A unique fingerprint region distinguishes it from its trans isomer.	[6][12]

### **Stereochemistry and Conformational Analysis**

cis-1,2-Dichlorocyclohexane is a meso compound.[3] Despite having two stereocenters, it is achiral due to a plane of symmetry.[3] The cyclohexane ring exists predominantly in a chair conformation to minimize steric strain. In the case of the cis isomer, one chlorine substituent must occupy an axial position while the other is in an equatorial position (axial-equatorial).[3]

The molecule undergoes rapid chair-flipping at room temperature, resulting in a racemic mixture of two rapidly interconverting enantiomeric chair conformers.[2][3] This conformational equilibrium is a key feature of its stereochemistry.





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Caption: Rapid chair-flip equilibrium of **cis-1,2-dichlorocyclohexane**.

### **Chemical Reactivity and Synthesis**

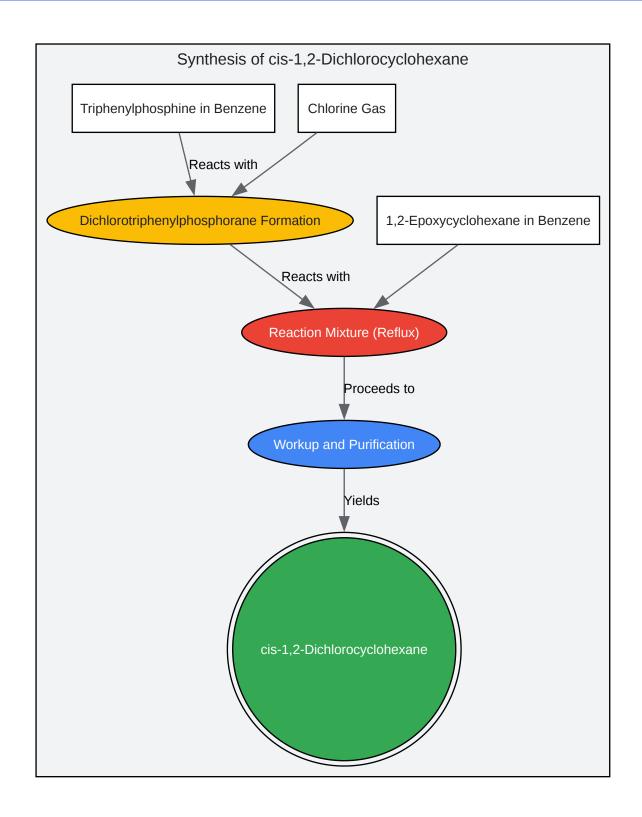
cis-1,2-Dichlorocyclohexane undergoes reactions typical of alkyl halides, including nucleophilic substitution and elimination reactions.[1][3] The strained axial-equatorial arrangement of the chlorine atoms makes the cis isomer more reactive in these reactions compared to the more stable trans isomer, which can adopt a diequatorial conformation.[3] Nucleophilic substitution can proceed via either an SN1 or SN2 mechanism depending on the reaction conditions.[3]

### Stereospecific Synthesis from 1,2-Epoxycyclohexane

A common and stereospecific method for the synthesis of **cis-1,2-dichlorocyclohexane** involves the reaction of 1,2-epoxycyclohexane with dichlorotriphenylphosphorane.[9][10] This reaction proceeds with inversion of configuration at both carbon atoms of the epoxide ring, leading to the cis product.[9] Other methods, such as using sulfuryl chloride, have been reported but are often less stereospecific.[9][14]

The following diagram illustrates the workflow for this synthetic procedure.





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Caption: Experimental workflow for the synthesis of cis-1,2-dichlorocyclohexane.



# Experimental Protocol: Synthesis from 1,2-Epoxycyclohexane

The following protocol is adapted from a literature procedure for the stereospecific synthesis of cis-1,2-dichlorocyclohexane.[9][10]

Caution: Benzene is a known carcinogen. All procedures involving benzene should be carried out in a well-ventilated fume hood with appropriate personal protective equipment, including gloves.[9]

#### Materials:

- Triphenylphosphine (95 g, 0.36 mole)[9][10]
- Anhydrous benzene (500 ml + 60 ml + 50 ml)[9][10]
- Chlorine gas[9][10]
- 1,2-Epoxycyclohexane (24.5 g, 0.250 mole)[9][10]
- Methanol (10 ml)[9][10]
- Petroleum ether (30-60°C, 300 ml + 3 x 100 ml)[10]
- Aqueous 5% sodium bisulfite (250 ml)[9][10]
- Water (250 ml)[9][10]
- Magnesium sulfate[9][10]

#### Procedure:

- A 1-liter, three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser with a drying tube is charged with triphenylphosphine (95 g) and anhydrous benzene (500 ml).[9][10]
- The flask is cooled in an ice bath, and stirring is initiated. Chlorine gas is introduced through the gas inlet, leading to the formation of dichlorotriphenylphosphorane as a white solid or

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milky oil. The chlorine flow is stopped when the mixture develops a persistent lemon-yellow color.[10]

- The gas inlet is replaced with an addition funnel, and a solution of triphenylphosphine (10 g) in benzene (60 ml) is added dropwise.
- A solution of 1,2-epoxycyclohexane (24.5 g) in benzene (50 ml) is then added dropwise over approximately 20 minutes.[9][10]
- The ice bath is replaced with a heating mantle, and the two-phase mixture is stirred and refluxed for 4 hours.[9][10]
- After cooling, the excess dichlorotriphenylphosphorane is quenched by the slow addition of methanol (10 ml).[9][10]
- The mixture is concentrated on a rotary evaporator. The residue is triturated with petroleum ether (300 ml).[10]
- The resulting solid (triphenylphosphine oxide) is collected by suction filtration and washed with three 100-ml portions of petroleum ether.[9][10]
- The combined filtrates are refiltered, washed with aqueous 5% sodium bisulfite (250 ml), and then with water (250 ml).[9][10]
- The organic phase is dried over magnesium sulfate, filtered, and concentrated on a rotary evaporator.[9][10]
- The crude product is distilled through a Vigreux column to yield **cis-1,2**-**dichlorocyclohexane** (27-28 g, 71-73%) at 105-110°C (33 mm Hg).[9][10]

# Safety and Handling

cis-1,2-Dichlorocyclohexane should be handled with care in a well-ventilated area, and personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.[15][16] Avoid contact with skin and eyes, and prevent the formation of aerosols.[15] Store in a cool, dry, and well-ventilated place in a tightly sealed container.[15] For detailed safety information, consult the Safety Data Sheet (SDS).[15][16][17]



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